

A Technical Guide to the Spectroscopic Characterization of Delphinidin 3-galactoside

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Delphinidin 3-galactoside*

CAS No.: *28500-00-7*

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Section 1: Introduction

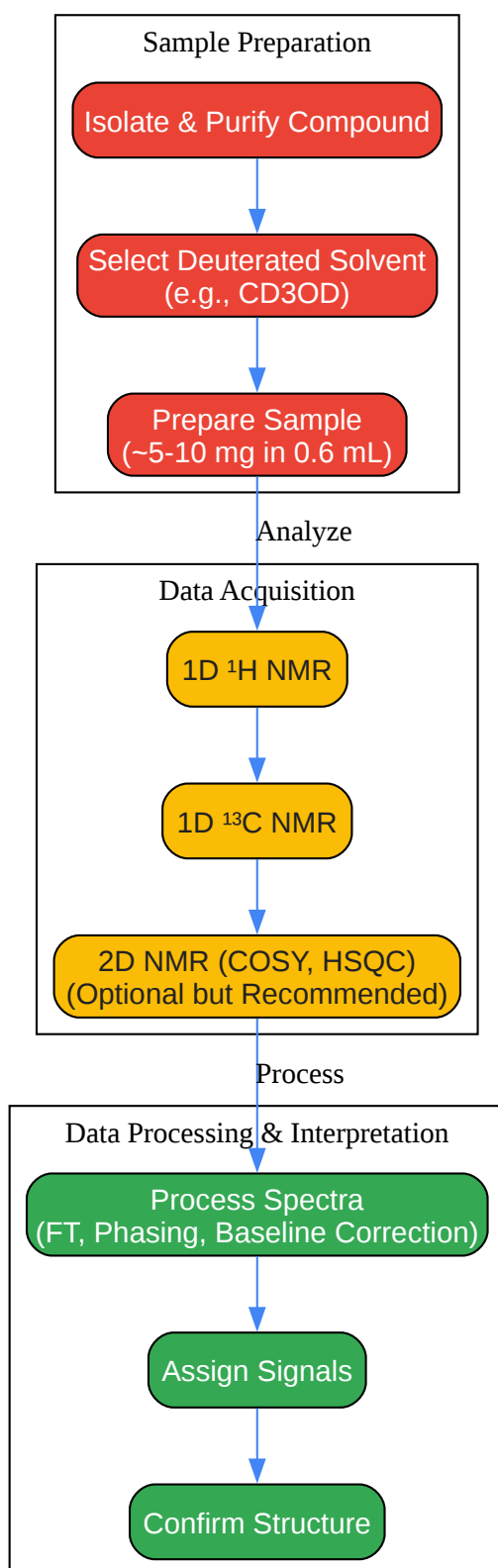
Delphinidin 3-galactoside is a naturally occurring anthocyanin, a class of water-soluble pigments responsible for many of the red, purple, and blue colors found in flowers, fruits, and vegetables.^[1] As a glycoside of the anthocyanidin delphinidin, this molecule is of significant interest to researchers in food science, natural product chemistry, and drug development due to its potent antioxidant properties and its potential health benefits, including anti-inflammatory and anti-cancer activities.^[1]

The unambiguous identification and characterization of **Delphinidin 3-galactoside** are paramount for quality control, efficacy studies, and exploring its full therapeutic potential. Spectroscopic techniques, particularly Ultraviolet-Visible (UV-Vis) and Nuclear Magnetic Resonance (NMR) spectroscopy, are indispensable tools for this purpose. This guide provides an in-depth analysis of the UV-Vis and NMR data for **Delphinidin 3-galactoside**, offering field-proven insights into data interpretation and experimental design for professionals in the field.

Section 2: Molecular Structure and Properties

The foundational step in any spectroscopic analysis is understanding the molecule's structure.

Delphinidin 3-galactoside consists of a delphinidin aglycone (the chromophore) linked at the C3 position to a galactose sugar moiety. The delphinidin core is characterized by its 2-phenylbenzopyrylium (flavylium) skeleton with hydroxyl groups at the 3, 5, 7, 3', 4', and 5' positions.



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Caption: A typical workflow for NMR-based structural elucidation.

4.2: ^1H NMR Spectral Data

The ^1H NMR spectrum provides information on the number of different types of protons and their connectivity. The data below for **Delphinidin 3-galactoside** was obtained in deuterated methanol (CD_3OD) at 400 MHz. [2]

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment	Protons
8.81	s	-	H-4	1H
7.62	s	-	H-2', H-6'	2H
6.73	s	-	H-8	1H
6.53	d	1.6	H-6	1H
5.21	d	7.6	H-1"	1H
3.94-3.98	m	-	Galactose	1H
3.91	d	3.2	Galactose	1H
3.70-3.78	m	-	Galactose	3H

| 3.64-3.67 | dd | 9.6, 3.2 | Galactose | 1H |

Expert Interpretation:

- Aglycone Protons: The singlets at δ 8.81 (H-4), δ 7.62 (H-2', H-6'), and δ 6.73 (H-8), along with the doublet at δ 6.53 (H-6), are characteristic of the delphinidin core. The two-proton singlet at δ 7.62 confirms the symmetric B-ring.
- Anomeric Proton: The signal at δ 5.21 is the anomeric proton (H-1") of the galactose unit. Its large coupling constant ($J = 7.6$ Hz) is indicative of a diaxial relationship with H-2", confirming the β -configuration of the glycosidic linkage.

4.3: ^{13}C NMR Spectral Data

The ^{13}C NMR spectrum reveals the number of non-equivalent carbons. While a fully assigned ^{13}C NMR spectrum for Delphinidin 3-galactoside is not readily available in the cited literature, the data for the closely related Delphinidin 3-glucoside serves as an excellent proxy, as the core aglycone signals will be nearly identical. [2] The primary differences will appear in the C-1" to C-6" signals of the sugar moiety due to the different stereochemistry at C-4" between glucose and galactose.

**Table: ^{13}C NMR Data for Delphinidin 3-glucoside (in CD_3OD)[2]

Chemical Shift (δ) ppm	Assignment
170.2	C-4
163.5	C-2
159.1	C-7
157.4	C-5 / C-9
147.4	C-3', C-5'
145.7	C-4'
144.7	C-3
135.7	C-1'
119.8	C-10
113.1	C-2', C-6'
112.4	C-6
103.4	C-1" (Anomeric)
103.2	C-8
95.0	C-5"
78.7	C-3"
78.0	C-2"
74.7	C-4"
71.0	C-6"

| 62.3 | |

Causality Note: For **Delphinidin 3-galactoside**, one would expect the chemical shifts for the aglycone carbons (C-2 to C-10 and C-1' to C-6') to be virtually identical to those listed above. The sugar carbon signals (C-1" to C-6") would differ slightly, reflecting the epimeric nature of galactose relative to glucose at the C-4" position.

4.4: Experimental Protocol: NMR Spectrum Acquisition

- **Sample Preparation:** Dissolve 5-10 mg of highly purified **Delphinidin 3-galactoside** in ~0.6 mL of deuterated methanol (CD₃OD). Methanol-d₄ is an excellent choice as it readily dissolves polar anthocyanins and its residual proton signals do not obscure key regions of the spectrum.
- **Instrumentation:** Utilize a high-field NMR spectrometer (400 MHz or higher) for optimal resolution and sensitivity.
- **¹H NMR Acquisition:** Acquire a standard one-dimensional proton spectrum. Typical parameters include a 30° pulse angle, a 1-2 second relaxation delay, and 16-64 scans for good signal-to-noise.
- **¹³C NMR Acquisition:** Acquire a proton-decoupled ¹³C spectrum. Due to the lower natural abundance and sensitivity of the ¹³C nucleus, more scans (e.g., 1024 or more) and a longer relaxation delay may be required.
- **2D NMR (Recommended):** For unambiguous assignment, acquiring 2D spectra like COSY (¹H-¹H correlation) and HSQC (¹H-¹³C one-bond correlation) is standard practice in natural product chemistry. This allows for the direct correlation of connected protons and their attached carbons, validating the assignments made from 1D spectra.

Section 5: Integrated Spectroscopic Analysis

Neither UV-Vis nor NMR spectroscopy in isolation provides a complete picture. The true power of these techniques lies in their combined application.

- **Initial Identification (UV-Vis):** The UV-Vis spectrum rapidly confirms the sample as an anthocyanin and provides initial clues about the B-ring substitution and glycosylation pattern. [1][3]
- **2. Definitive Structure (NMR):** NMR spectroscopy provides the definitive, high-resolution structural data. ¹H NMR confirms the specific aglycone (delphinidin) and the nature and anomeric configuration of the sugar (β-galactose). [2] ¹³C NMR confirms the carbon skeleton. Together, they provide an unambiguous identification of **Delphinidin 3-galactoside**.

This integrated approach forms a self-validating system, ensuring the highest level of confidence in the structural characterization of **Delphinidin 3-galactoside** for research, quality

control, and drug development applications.

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- To cite this document: BenchChem. [A Technical Guide to the Spectroscopic Characterization of Delphinidin 3-galactoside]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1585197/docs#a-technical-guide-to-the-spectroscopic-characterization-of-delphinidin-3-galactoside>]

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